

Spectroscopic Profile of Aluminum Metaphosphate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Aluminium metaphosphate*

CAS No.: *32823-06-6*

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This technical guide provides a comprehensive overview of the spectroscopic data for aluminum metaphosphate, $\text{Al}(\text{PO}_3)_3$, focusing on Fourier-Transform Infrared (FTIR) Spectroscopy, Raman Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. This document is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of the characterization of this inorganic polymer.

Introduction to Aluminum Metaphosphate

Aluminum metaphosphate is an inorganic polymer with a complex structure composed of repeating metaphosphate units coordinated to aluminum centers. Its structural versatility, existing in various crystalline and amorphous forms, makes spectroscopic analysis crucial for its characterization. The nature of the P-O-P and Al-O-P linkages, as well as the coordination environment of the aluminum and phosphorus atoms, can be elucidated through a combination of vibrational and nuclear magnetic resonance spectroscopic techniques.

Spectroscopic Data

The following sections present a summary of the key spectroscopic data for aluminum metaphosphate, organized for clarity and comparative analysis.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful technique for identifying the vibrational modes of the functional groups present in aluminum metaphosphate. The key absorption bands are associated with the stretching and bending vibrations of the phosphate and aluminophosphate groups.

Wavenumber (cm ⁻¹)	Assignment	Reference(s)
~1270	$\nu_{\text{as}}(\text{PO}_2)$ - Asymmetric stretching of terminal P=O bonds	[1]
~1120 - 1000	$\nu_{\text{as}}(\text{P-O-P})$ - Asymmetric stretching of bridging P-O-P bonds in polyphosphate chains	[2]
~1028	Asymmetric stretching of the ring structure in cyclic metaphosphates	[3]
~970	$\nu(\text{Al-O-P})$ - Stretching vibrations of Al-O-P linkages	[2]
~920	$\nu_{\text{s}}(\text{P-O-P})$ - Symmetric stretching of bridging P-O-P bonds	[1]
~808	Symmetric stretching of the ring structure in cyclic metaphosphates	[3]
~741	Vibrational modes associated with $\text{Al}(\text{PO}_3)_3$ structures	[3]
~520	$\delta(\text{O-P-O})$ - Bending vibrations of the phosphate groups	[1]

ν_{as} = asymmetric stretching, ν_s = symmetric stretching, δ = bending

Raman Spectroscopy

Raman spectroscopy provides complementary information to FTIR, particularly for symmetric vibrations and skeletal modes of the phosphate chains.

Raman Shift (cm ⁻¹)	Assignment	Reference(s)
~1170	$\nu_s(\text{PO}_2)$ - Symmetric stretching of terminal P=O bonds	[1]
~1000 - 1250	Asymmetric and symmetric P-O stretching vibrations	[2]
~985	Phosphate band, often used for normalization	[4]
~700	$\nu_s(\text{P-O-P})$ - Symmetric stretching of bridging P-O-P bonds	[1]
~550 - 750	Vibrational modes of aluminum-phosphate-sulfates (for comparison)	[4]

ν_s = symmetric stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solid-state Magic Angle Spinning (MAS) NMR is essential for probing the local coordination environment of the aluminum and phosphorus atoms in the amorphous and crystalline phases of aluminum metaphosphate.

³¹P MAS NMR

Chemical Shift (ppm)	Assignment	Reference(s)
-13.5 to -22.1	Inequivalent monophosphate sites in aluminophosphates	[5]
~ -30	Q ² species (middle groups in polyphosphate chains)	[6]

²⁷Al MAS NMR

Chemical Shift (ppm)	Assignment	Reference(s)
41 - 29	Tetrahedrally coordinated Al (AlO ₄)	[7]
~13.6	Octahedrally coordinated Al (AlO ₆)	[7]
~0	Octahedrally coordinated Al in Al(H ₂ O) ₆ ³⁺ (reference)	[7]

Experimental Protocols

Detailed methodologies for the spectroscopic analysis of aluminum metaphosphate are provided below. These protocols are synthesized from established practices for the analysis of solid-state inorganic phosphate materials.

FTIR Spectroscopy: KBr Pellet Method

- Sample Preparation:
 - Thoroughly dry the aluminum metaphosphate sample to remove any adsorbed water, which can interfere with the spectrum.
 - Grind 1-2 mg of the dried sample with approximately 200 mg of spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle. The mixture should be a fine, homogeneous powder.

- Pellet Formation:
 - Transfer the powder mixture to a pellet die.
 - Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.
- Data Acquisition:
 - Record a background spectrum of a pure KBr pellet.
 - Place the sample pellet in the FTIR spectrometer.
 - Acquire the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$, with a resolution of 4 cm^{-1} . Co-add a sufficient number of scans (e.g., 32 or 64) to achieve a good signal-to-noise ratio.
- Data Processing:
 - Perform a background subtraction using the spectrum of the pure KBr pellet.
 - Baseline correct the resulting spectrum if necessary.

Raman Spectroscopy: Solid Powder Analysis

- Sample Preparation:
 - Place a small amount of the powdered aluminum metaphosphate sample onto a microscope slide or into a sample holder.
- Instrument Setup:
 - Use a Raman spectrometer equipped with a suitable laser excitation source (e.g., 532 nm or 785 nm).
 - Focus the laser beam onto the sample using a microscope objective.
- Data Acquisition:

- Acquire the Raman spectrum over a relevant spectral range (e.g., 100-1400 cm^{-1}).
- Set the laser power and acquisition time to obtain a good quality spectrum without causing sample degradation. Multiple accumulations may be necessary to improve the signal-to-noise ratio.
- Data Processing:
 - Perform cosmic ray removal and baseline correction on the acquired spectrum.

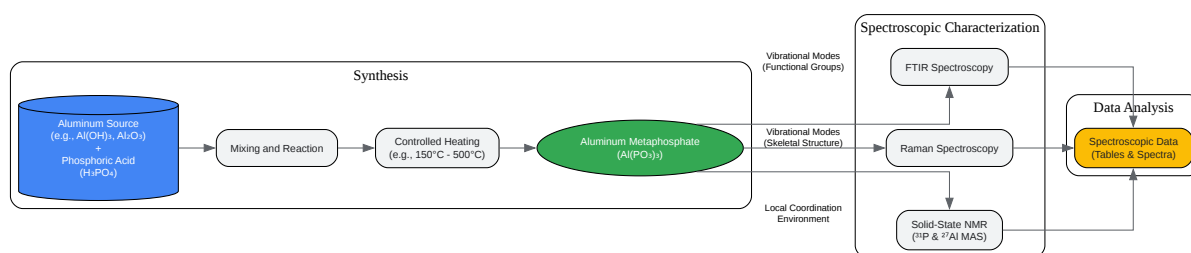
Solid-State NMR Spectroscopy: ^{31}P and ^{27}Al MAS NMR

- Sample Preparation:
 - Pack the finely powdered aluminum metaphosphate sample into a MAS rotor (e.g., 4 mm or 7 mm zirconia rotor).
- Instrument Setup:
 - Use a solid-state NMR spectrometer operating at a high magnetic field strength (e.g., 9.4 T or higher) to achieve better resolution for quadrupolar nuclei like ^{27}Al .
- Data Acquisition for ^{31}P MAS NMR:
 - Use a single-pulse excitation sequence with high-power proton decoupling.
 - Set the magic angle spinning rate to a moderate speed (e.g., 5-10 kHz).
 - Use a recycle delay that is at least 5 times the spin-lattice relaxation time (T_1) of the phosphorus nuclei to ensure quantitative results.
 - Reference the chemical shifts externally to 85% H_3PO_4 .
- Data Acquisition for ^{27}Al MAS NMR:
 - Use a single-pulse experiment with a short pulse width (corresponding to a small tip angle, e.g., $\pi/12$) to selectively excite the central transition and minimize quadrupolar effects.

- Employ a high magic angle spinning rate (e.g., 10-15 kHz) to average out anisotropic interactions.
- Use a short recycle delay due to the typically fast relaxation of quadrupolar nuclei.
- Reference the chemical shifts externally to a 1M aqueous solution of $\text{Al}(\text{NO}_3)_3$.
- Data Processing:
 - Apply appropriate window functions (e.g., exponential multiplication) and Fourier transform the free induction decay (FID).
 - Perform phase and baseline correction on the resulting spectra.

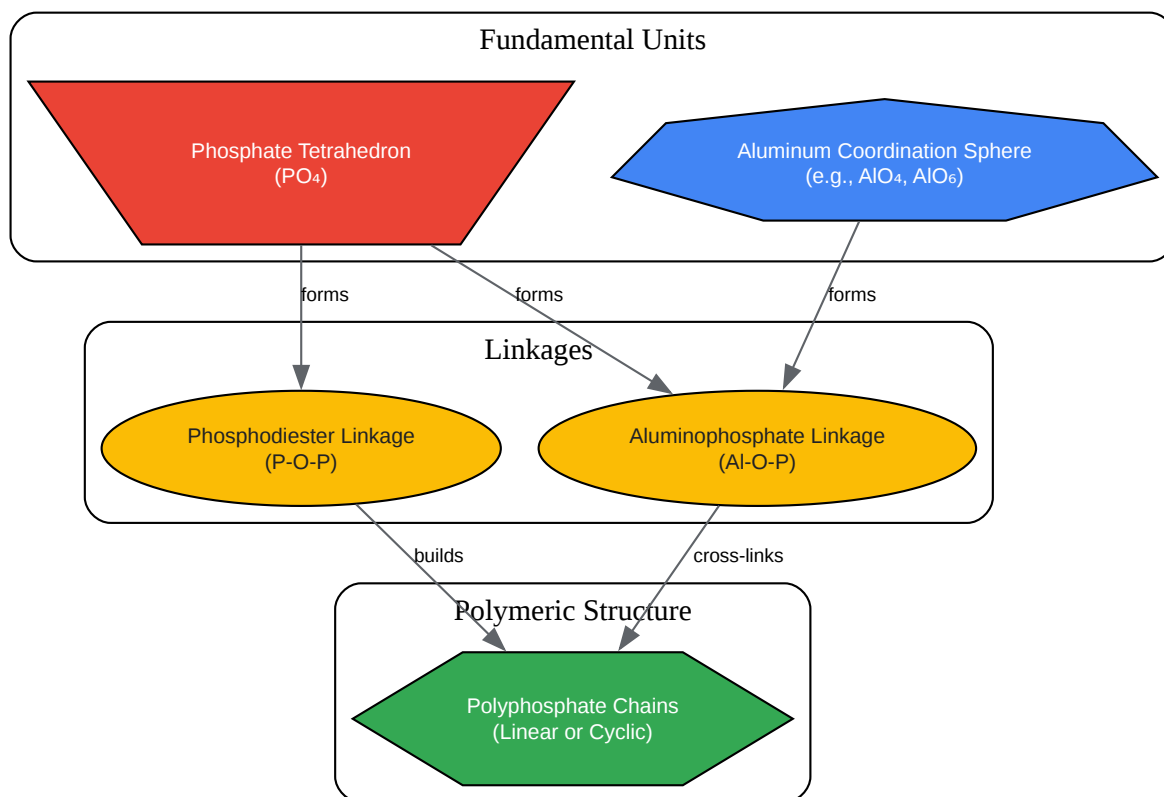
Visualizations

The following diagrams illustrate key conceptual frameworks related to the synthesis, characterization, and structure of aluminum metaphosphate.



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Caption: Workflow for the synthesis and spectroscopic characterization of aluminum metaphosphate.



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Caption: Structural relationships in aluminum metaphosphate, from fundamental units to the polymeric structure.

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